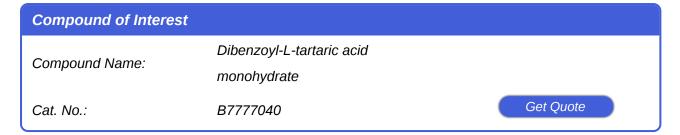


# Technical Guide: Physical Properties of Dibenzoyl-L-tartaric Acid Monohydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Dibenzoyl-L-tartaric acid monohydrate**, a crucial chiral resolving agent in pharmaceutical and chemical synthesis. The information is presented to support research and development activities where the precise characteristics of this compound are critical.

## **Quantitative Physical Properties**

The following table summarizes the key quantitative physical properties of **Dibenzoyl-L-tartaric acid monohydrate**.

Value	Citations
C18H14O8·H2O	[1][2]
376.31 g/mol	[1][2]
88-95 °C	[1][2]
$[\alpha]^{20}/D = -110 \pm 3^{\circ} \text{ (c=1 in }$ EtOH)	[1]
4.5 - 5.5%	[3]
≥ 99% (HPLC)	[1]
	C <sub>18</sub> H <sub>14</sub> O <sub>8</sub> ·H <sub>2</sub> O 376.31 g/mol 88-95 °C [ $\alpha$ ] <sup>20</sup> /D = -110 ± 3° (c=1 in EtOH) 4.5 - 5.5%



## **Qualitative Physical Properties**

- Appearance: White to off-white crystalline powder.[1][2]
- Solubility: Soluble in methanol and ethanol.[2][3] It is also described as soluble in organic solvents but insoluble in water.[4]

## **Experimental Protocols**

The following sections detail the standard methodologies for determining the key physical properties of a solid organic compound like **Dibenzoyl-L-tartaric acid monohydrate**.

#### 3.1. Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. This property is a crucial indicator of purity.

- Apparatus: A calibrated melting point apparatus, capillary tubes (sealed at one end), and a thermometer or digital temperature probe.
- Procedure:
  - A small amount of the finely powdered **Dibenzoyl-L-tartaric acid monohydrate** is packed into a capillary tube to a height of 2-3 mm.
  - The capillary tube is placed in the heating block of the melting point apparatus.
  - The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
  - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
  - The temperature at which the last crystal melts is recorded as the end of the melting range.
  - For a pure compound, the melting range is typically narrow (0.5-2 °C). A broad melting range can indicate the presence of impurities.



#### 3.2. Solubility Assessment

Solubility is the property of a solid to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

- Apparatus: Test tubes, vortex mixer or shaker, and a calibrated balance.
- Procedure:
  - A known mass of Dibenzoyl-L-tartaric acid monohydrate (e.g., 10 mg) is placed into a test tube.
  - A known volume of the solvent to be tested (e.g., 1 mL of water, methanol, ethanol) is added to the test tube.
  - The mixture is agitated vigorously using a vortex mixer or shaker for a set period (e.g., 1-2 minutes) at a controlled temperature.
  - The mixture is visually inspected for the presence of undissolved solid.
  - Observations are recorded as:
    - Soluble: No solid particles are visible.
    - Partially soluble: Some solid has dissolved, but undissolved particles remain.
    - Insoluble: The solid does not appear to have dissolved.
  - For quantitative analysis, the saturated solution can be filtered, and the concentration of the dissolved solid determined using a suitable analytical technique like HPLC or UV-Vis spectroscopy.

#### 3.3. Specific Optical Rotation Measurement

Specific optical rotation is a fundamental property of chiral compounds and is a measure of their ability to rotate the plane of polarized light.



- Apparatus: A polarimeter, a sodium (D-line, 589 nm) or other monochromatic light source, a
  polarimeter cell (typically 1 dm in length), and a calibrated balance.
- Procedure:
  - A solution of Dibenzoyl-L-tartaric acid monohydrate is prepared by accurately weighing a known mass of the compound and dissolving it in a precise volume of a specified solvent (e.g., ethanol) to achieve a known concentration (c, in g/mL).
  - The polarimeter is calibrated using a blank solvent-filled cell.
  - The prepared solution is carefully transferred to the polarimeter cell, ensuring no air bubbles are present in the light path.
  - The observed optical rotation ( $\alpha$ ) of the solution is measured at a specific temperature (T) and wavelength ( $\lambda$ ).
  - The specific optical rotation ([α]Τλ) is calculated using the following formula: [α]Τλ = α / (I × c) where:
    - $\bullet$   $\alpha$  is the observed rotation in degrees.
    - I is the path length of the polarimeter cell in decimeters (dm).
    - c is the concentration of the solution in grams per milliliter (g/mL).

## **Visualized Experimental Workflow**

The following diagram illustrates the logical workflow for determining the specific optical rotation of **Dibenzoyl-L-tartaric acid monohydrate**.

Caption: Workflow for Determining Specific Optical Rotation.

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